

Technical Master File: Levofloxacin Diamine Impurity

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Compound of Interest

Compound Name: Levofloxacin Diamine

CAS No.: 1797099-76-3

Cat. No.: B1149844

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CAS: 1797510-34-9 Chemical Name: (S)-10-((2-aminoethyl)amino)-9-fluoro-3-methyl-7-oxo-2,3-dihydro-7H-[1,4]oxazino[2,3,4-ij]quinoline-6-carboxylic acid[1][2][3][4]

Executive Technical Summary

In the development of Levofloxacin, the Diamine Impurity (CAS 1797510-34-9) represents a critical "Contaminant of Emerging Concern" (CEC). Unlike random degradation products, this impurity often arises from specific process deficiencies—specifically, the quality of the N-methylpiperazine raw material or oxidative ring-opening degradation.

For researchers, this compound is not merely a yield-loss marker; it is a structural alert. Its primary amine functionality makes it significantly more reactive than the tertiary amine of the parent Levofloxacin, posing risks for secondary reactions (e.g., nitrosamine formation) and altering the toxicological profile. This guide provides the mechanistic understanding required to control this impurity below ICH Q3A/B thresholds.

Structural Origin & Formation Mechanism

The formation of the Diamine Impurity is causally linked to the nucleophilic aromatic substitution (

) step in Levofloxacin synthesis.

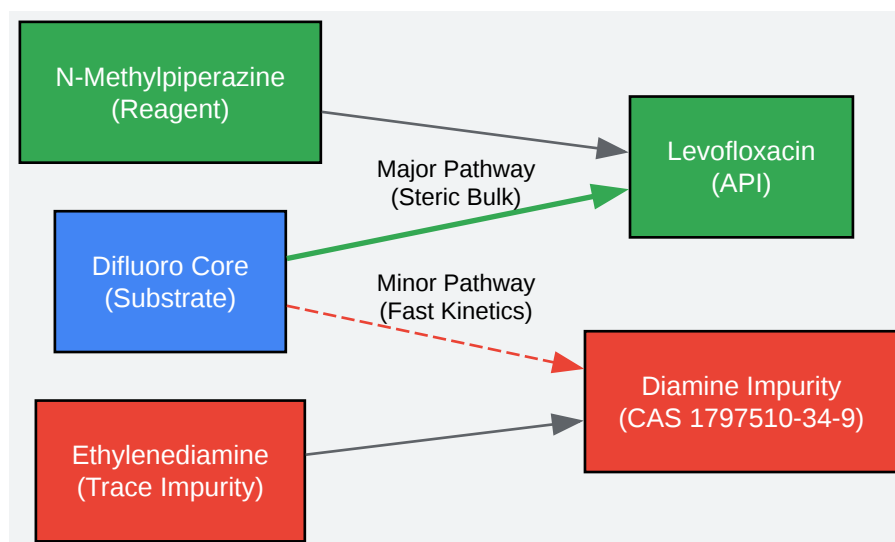
The Mechanism

Levofloxacin is synthesized by reacting the activated core—(S)-9,10-difluoro-3-methyl-7-oxo-2,3-dihydro-7H-pyrido[1,2,3-de]-1,4-benzoxazine-6-carboxylic acid—with N-methylpiperazine.

- **Process Impurity Route (Primary):** Commercial N-methylpiperazine often contains trace amounts of ethylenediamine (or N-methylethylenediamine) as a manufacturing byproduct. Due to the lower steric hindrance of ethylenediamine compared to the piperazine ring, it competes aggressively for the C-10 position on the fluoroquinolone core.
- **Degradation Route (Secondary):** Under severe oxidative stress or photolytic conditions, the piperazine ring of Levofloxacin can undergo cleavage, resulting in the ring-opened diamine analog.

Visualization: Competitive Formation Pathway

The following diagram illustrates the competitive kinetics between the desired drug substance formation and the diamine impurity.



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Caption: Competitive S_NAr reaction pathways. The unhindered ethylenediamine impurity competes with N-methylpiperazine for the C-10 fluorinated site.

Synthesis of Reference Standard

To validate analytical methods, you cannot rely on isolating the impurity from the drug substance (yields are too low). You must synthesize the reference standard directly.

Protocol Design

Objective: Force the formation of CAS 1797510-34-9 by removing the competitive piperazine.

Reagents:

- Substrate: (S)-9,10-Difluoro-3-methyl-7-oxo-2,3-dihydro-7H-pyrido[1,2,3-de]-1,4-benzoxazine-6-carboxylic acid (Levofloxacin Acid Precursor).
- Reagent: Ethylenediamine (Excess).
- Solvent: Acetonitrile or DMSO (Polar aprotic solvents enhance rates).
- Base: Triethylamine (TEA) to scavenge HF.

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of the Difluoro Core in Acetonitrile (10 volumes).
- Activation: Add 2.5 eq of TEA. Heat to 50°C.
- Addition: Dropwise addition of 1.2 eq of Ethylenediamine. Note: Slow addition prevents bis-alkylation.
- Reflux: Heat to reflux (approx. 80°C) for 4–6 hours. Monitor by TLC or HPLC until the difluoro starting material is <1%.
- Workup: Cool to room temperature. The product often precipitates due to zwitterionic character. If not, adjust pH to 7.0–7.5 with dilute HCl to induce precipitation.

- Purification: Recrystallize from Methanol/Water.

Self-Validation Check: The resulting solid must show a mass shift corresponding to the loss of Fluorine (-19 Da) and gain of Ethylenediamine (+60 Da) relative to the core. Confirm via LC-MS (Target m/z: ~321.31).

Analytical Strategy: The "Self-Validating" HPLC Method

Fluoroquinolones are notorious for peak tailing due to interaction with residual silanols on HPLC columns and metal chelation. A standard C18 method will likely fail for the Diamine impurity due to its free primary amine.

The "Metal-Masking" Protocol

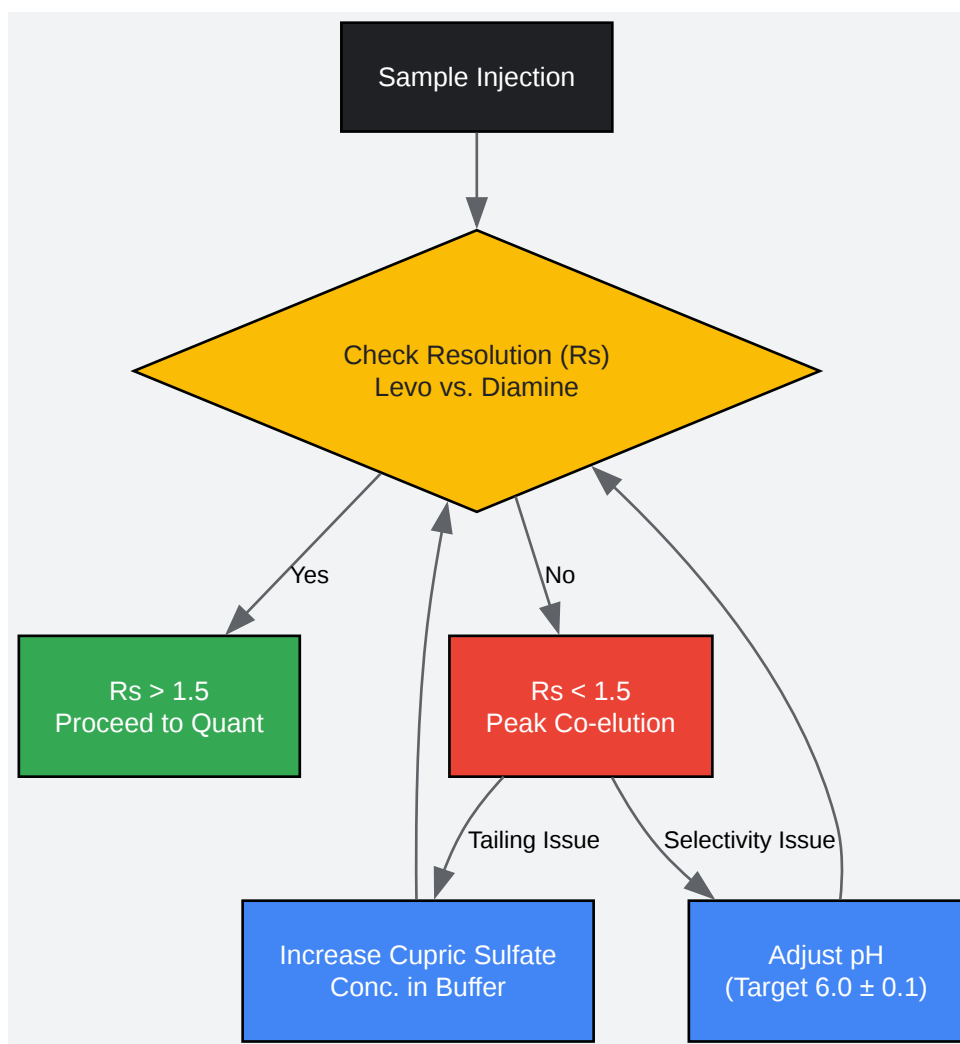
To ensure robust separation of the Diamine impurity from Levofloxacin, the mobile phase must suppress chelation.

Chromatographic Conditions:

Parameter	Specification	Rationale
Column	Inertsil ODS-3V or equivalent (C18, end-capped), 250 x 4.6 mm, 5µm	High surface area with low silanol activity is required for basic amines.
Mobile Phase A	Buffer: 8.5g Ammonium Acetate + 1.25g Cupric Sulfate + 1.0g L-Isoleucine in 1000mL water.[5]	Critical: Cupric ions () chelate the quinolone core, sharpening the peak. L-Isoleucine acts as a competing base.
Mobile Phase B	Methanol (HPLC Grade)	Organic modifier.
Mode	Isocratic or Gradient (70:30 Buffer:MeOH typical)	Isocratic preferred for consistent relative retention times (RRT).
Detection	UV at 295 nm or 360 nm	295 nm is the isosbestic point; 360 nm is specific to the quinolone core.
Flow Rate	0.8 - 1.0 mL/min	Standard backpressure management.

Analytical Decision Tree

Use this workflow to validate the detection of the Diamine Impurity.



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Caption: Optimization workflow for resolving the Diamine Impurity. Copper content is the primary lever for peak shape.

Regulatory & Safety Implications (ICH M7)

The Diamine Impurity (CAS 1797510-34-9) contains a primary amine. In the presence of nitrosating agents (e.g., nitrites in excipients or water), it can form N-Nitroso **Levofloxacin Diamine**.

- Classification: Under ICH M7, if the nitroso-analog is formed, it is a Class 1 or 2 mutagenic impurity (Cohort of Concern).
- Control Strategy:

- Upstream Control: Limit Ethylenediamine content in the N-methylpiperazine raw material to < 0.1%.
- Downstream Control: Monitor CAS 1797510-34-9 in the final API. If < 0.15% (ICH Q3A threshold), it is generally acceptable unless nitrosamine risk is identified, in which case limits may drop to ppm levels.

References

- ICH Guideline Q3A(R2). Impurities in New Drug Substances. International Conference on Harmonisation. [[Link](#)]
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